

Benzyl Phenyl Carbonate: Applications in Coatings and Adhesives Formulations

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Compound of Interest

Compound Name: Benzyl phenyl carbonate

Cat. No.: B1280318

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Introduction

Benzyl phenyl carbonate (BPC) is a versatile aromatic carbonate ester that is finding increasing utility in the formulation of high-performance coatings and adhesives. Its unique chemical structure, combining both a benzyl and a phenyl group, imparts desirable properties to polymer systems, leading to enhanced performance characteristics. This document provides an overview of the known applications of **benzyl phenyl carbonate** in these fields, including its role in improving adhesion and environmental resistance. While detailed experimental protocols and comprehensive quantitative performance data are not widely published in publicly accessible literature, this note summarizes the available information on its properties, potential applications, and safe handling.

Key Properties of Benzyl Phenyl Carbonate

A summary of the key physical and chemical properties of **benzyl phenyl carbonate** is presented in Table 1. These properties are essential for formulation scientists to consider when incorporating BPC into coating and adhesive systems.

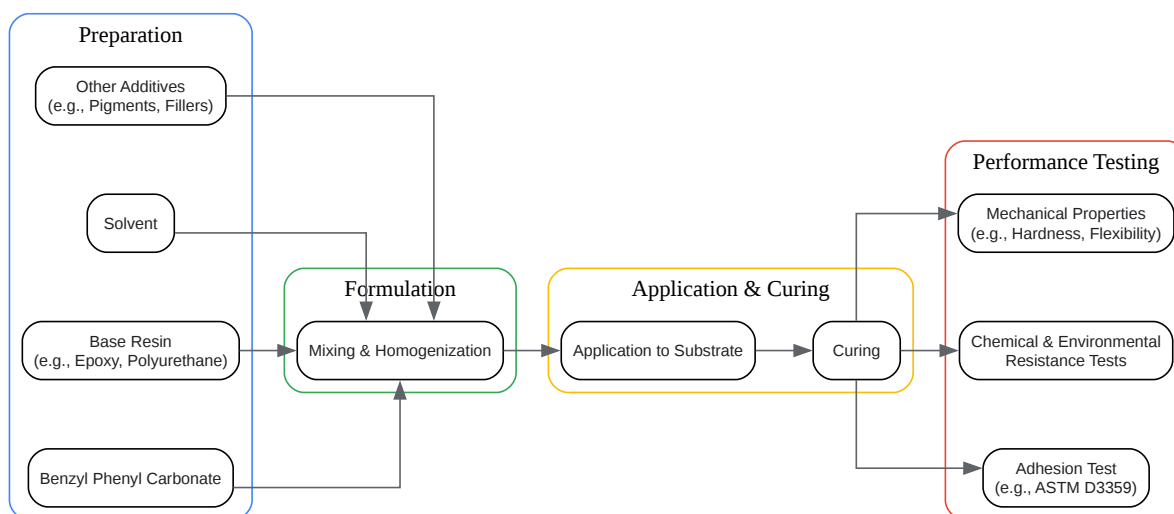
Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₂ O ₃	[1][2]
Molecular Weight	228.24 g/mol	[1][2]
Appearance	Colorless to light yellow liquid	[2][3]
Density	1.156 - 1.16 g/mL at 25 °C	[2][3][4]
Boiling Point	120-130 °C at 0.5 mmHg	[2][3][4]
Refractive Index	n _{20/D} 1.5490	[2][3][4]
Flash Point	> 110 °C (> 230 °F)	[4]
CAS Number	28170-07-2	[1][2]

Applications in Coatings

Benzyl phenyl carbonate is incorporated into coating formulations to enhance their performance by improving adhesion and resistance to environmental factors.[2] Its aromatic structure can contribute to improved chemical resistance and durability of the coating.

Theoretical Formulation Workflow

While specific formulations are proprietary and not publicly available, a general workflow for incorporating **benzyl phenyl carbonate** into a coating formulation can be conceptualized. The following diagram illustrates a logical sequence for experimentation.



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A conceptual workflow for incorporating BPC into a coating formulation.

Applications in Adhesives

Similar to its role in coatings, **benzyl phenyl carbonate** is used in adhesive formulations to improve adhesion and durability.[2][5] Its compatibility with various resins makes it a versatile additive in the development of high-performance adhesives.[2]

Hypothetical Experimental Protocol for Adhesive Formulation

A detailed experimental protocol for the use of **benzyl phenyl carbonate** in a specific adhesive formulation is not available in the reviewed literature. However, a general protocol for evaluating its effect as an additive in a model adhesive system, such as an epoxy adhesive, can be outlined as follows.

Objective: To evaluate the effect of **benzyl phenyl carbonate** concentration on the adhesion strength of a model epoxy adhesive.

Materials:

- **Benzyl Phenyl Carbonate (BPC)**
- Bisphenol A based epoxy resin
- Amine-based curing agent
- Substrate for testing (e.g., aluminum, steel)
- Mixing containers and stirrer
- Applicator (e.g., spatula, film applicator)
- Tensile testing machine

Procedure:

- Formulation Preparation:
 - Prepare a series of adhesive formulations with varying concentrations of BPC (e.g., 0%, 1%, 2%, 5%, 10% by weight of the total resin).
 - In a mixing container, thoroughly mix the epoxy resin and the desired amount of BPC until a homogeneous mixture is obtained.
 - Add the stoichiometric amount of the amine curing agent and mix thoroughly for a specified time (e.g., 5 minutes).
- Substrate Preparation:
 - Clean the surfaces of the test substrates according to a standard procedure (e.g., degreasing with acetone).
- Bonding:

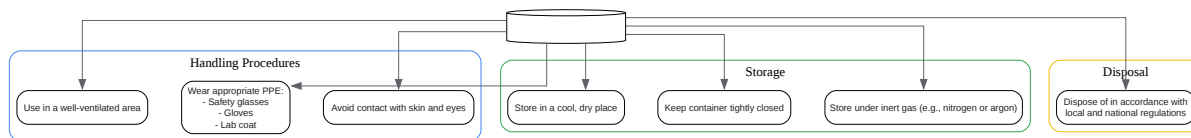
- Apply a uniform layer of the prepared adhesive to one of the substrates.
- Join the second substrate to create a lap shear joint with a defined overlap area.
- Clamp the bonded specimens and allow them to cure at a specified temperature and time (e.g., room temperature for 24 hours followed by a post-cure at 80°C for 2 hours).
- Adhesion Testing:
 - Conduct lap shear strength testing on the cured specimens using a tensile testing machine according to a standard method (e.g., ASTM D1002).
 - Record the load at failure and calculate the shear strength in megapascals (MPa).

Data Presentation: The results of such an experiment would ideally be presented in a table to facilitate comparison.

BPC Concentration (wt%)	Average Lap Shear Strength (MPa)	Standard Deviation
0	[Hypothetical Value]	[Hypothetical Value]
1	[Hypothetical Value]	[Hypothetical Value]
2	[Hypothetical Value]	[Hypothetical Value]
5	[Hypothetical Value]	[Hypothetical Value]
10	[Hypothetical Value]	[Hypothetical Value]

Safety and Handling

Benzyl phenyl carbonate is classified as causing serious eye damage and may cause an allergic skin reaction.^[1] It is crucial to handle this chemical with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.^[6] Work should be conducted in a well-ventilated area.^[6] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.^{[6][7]}



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Key safety and handling considerations for **benzyl phenyl carbonate**.

Conclusion

Benzyl phenyl carbonate shows promise as a functional additive in the formulation of coatings and adhesives, with the potential to enhance adhesion and environmental resistance. However, the lack of publicly available, detailed experimental data and protocols necessitates a systematic, in-house evaluation by researchers and formulation scientists to determine its efficacy and optimal usage levels in specific applications. The information provided here serves as a foundational guide for such investigations. It is imperative to adhere to strict safety protocols when handling this chemical.

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